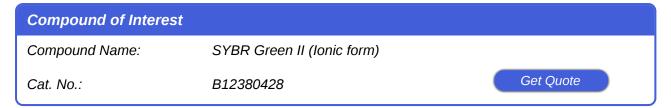


## SYBR Green II: A Technical Guide to its Spectral Properties and Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core spectral properties and applications of SYBR Green II, a highly sensitive fluorescent dye essential for the detection and quantification of nucleic acids. This document details its mechanism of action, spectral characteristics, and provides explicit protocols for its use in laboratory settings.

## **Core Principles and Spectral Properties**

SYBR Green II is a cyanine dye that exhibits a significant increase in fluorescence upon binding to nucleic acids, particularly single-stranded DNA (ssDNA) and RNA.[1][2] This property makes it an invaluable tool for various molecular biology applications. The dye has low intrinsic fluorescence in solution and its fluorescence quantum yield is substantially enhanced when it intercalates or binds to the minor groove of nucleic acids. This interaction restricts the conformational rotation of the dye molecule, leading to a dramatic increase in fluorescence emission.

The key spectral properties of SYBR Green II are summarized in the table below, providing a direct comparison of its performance with different nucleic acid types.

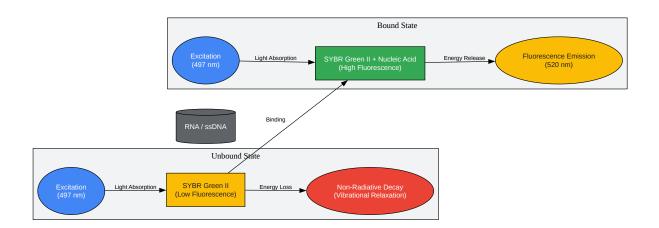


Property	Value	Nucleic Acid	Reference
Excitation Maximum (λex)	497 nm	RNA/ssDNA	[3]
~254 nm (secondary peak)	RNA/ssDNA	[3][4]	
Emission Maximum (λem)	520 nm	RNA/ssDNA	[3][4][5]
Quantum Yield (Φ)	~0.54	RNA	[3]
~0.36	dsDNA	[3]	
~0.07	Ethidium Bromide with RNA	[3]	
Molar Extinction Coefficient (ε)	Not Publicly Available	-	
For SYBR Green I: 58,000 M <sup>-1</sup> cm <sup>-1</sup> at 495 nm	dsDNA	[6]	<del>-</del>

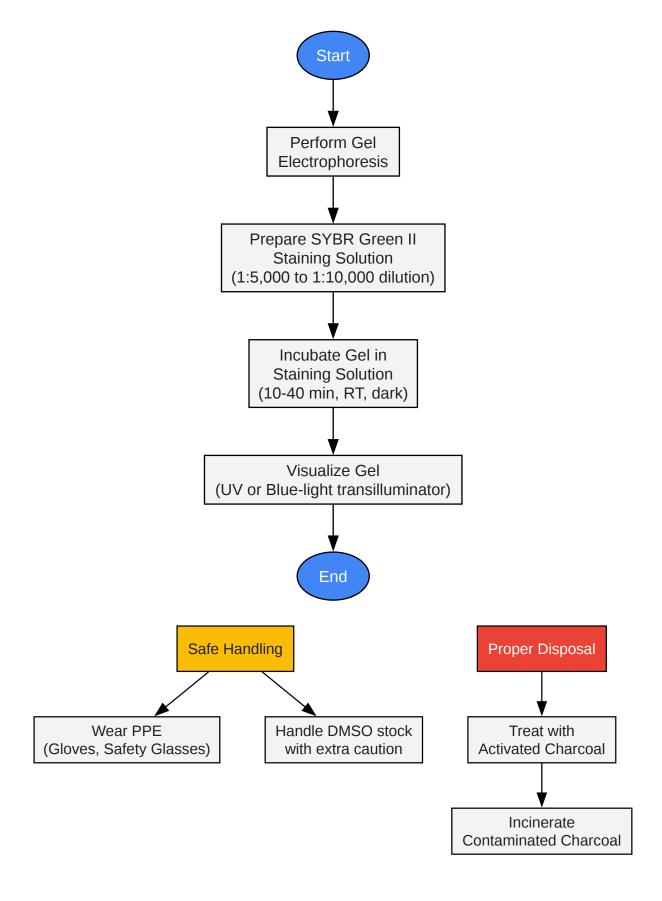
### **Mechanism of Fluorescence**

The fluorescence of SYBR Green II is dependent on its interaction with nucleic acids. In its unbound state, the molecule can freely rotate around its chemical bonds, which leads to non-radiative decay of its excited state and thus, very low fluorescence. Upon binding to RNA or ssDNA, the dye molecule becomes more rigid, reducing the vibrational and rotational energy loss. This stabilization of the excited state results in a significant increase in the fluorescence quantum yield. The primary binding mode is thought to be a combination of intercalation between base pairs and binding to the minor groove.









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